

# Known Applications and Detection Contexts

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## Compound Focus: Lumiflavin

CAS No.: 1088-56-8

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The table below summarizes the main experimental contexts in which **lumiflavin** detection and application are mentioned in the literature. These can guide your protocol development.

Application Context	Key Information	Reference
<b>Analytical Determination of Riboflavin</b>	A "modified lumiflavin procedure" is noted as suitable for determining riboflavin content in complex materials like soybean.	[1]
<b>Computational Spectroscopy Benchmark</b>	Serves as a model compound for benchmarking DFT functionals in resonance Raman spectroscopy, relevant for interpreting fluorescence and vibrational data.	[2]
<b>Protein-Ligand Interaction Studies</b>	Used in advanced magneto-fluorescence microscopy (MFFMS) to study photodegradation and quantum effects in protein-flavin interactions.	[3]
<b>Detection of Riboflavin Uptake</b>	Described as a riboflavin analog used for detecting riboflavin uptake in human intestinal epithelial cells.	[4] [5]

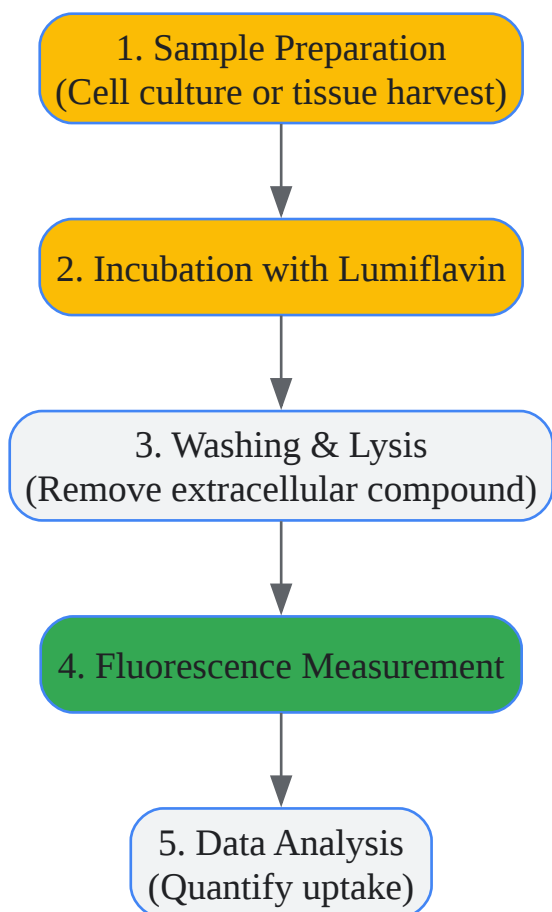
## Insights for Protocol Development

Although explicit protocols are not available in the searched literature, the following points from the search results can inform your experimental design:

- **Sample Preparation Consideration:** One study highlights that a common source of error in the **lumiflavin** method for riboflavin determination is an **inadequate preparation of the blank sample**. A modified blank procedure was key to achieving more precise results, with a reported mean recovery of **102.9 ± 2.1%** for added riboflavin [1]. Your protocol should place strong emphasis on optimizing and validating the blank.
- **Computational Support:** For methods involving vibrational spectroscopy (like Resonance Raman), an extensive benchmark study suggests that the **HCTH, OLYP, and TPSSh** density functionals provide the most accurate calculations for predicting **lumiflavin** spectra, which can aid in interpreting experimental results [2].
- **Advanced Fluorescence Detection:** Recent research uses **lumiflavin** in a technique called **Magneto-Fluorescence Fluctuation Microspectroscopy (MFFMS)**. This method can detect magnetic field effects on fluorescence signals as low as **0.2%** and has been demonstrated on samples with as few as **23 molecules** in a 0.54 fL confocal volume [3]. This represents the cutting edge of sensitive detection for flavin systems.

## Proposed Experimental Workflow

Based on the general applications identified, the core workflow for an experiment using **lumiflavin** to study riboflavin uptake could be conceptualized as follows:



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## Limitations of Available Data

It is important to note the constraints of the information gathered:

- **Lack of Granular Detail:** The sources confirm *that lumiflavin* is used for detection but do not provide the fine-grained details of buffer compositions, exact molarities, incubation times and temperatures, or specific instrument settings required to replicate the experiments.
- **Indirect Detection:** In at least one context, **lumiflavin** is a product of riboflavin photodegradation in an alkaline environment used for analytical determination, rather than a direct fluorescent tracer [6]. The principle of its fluorescent properties being useful for detection, however, remains valid.

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## References

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